

BAY-1797 Technical Support Center: Solubility and Formulation Guide

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Compound of Interest

Compound Name: BAY-1797

Cat. No.: B605926

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers and scientists working with **BAY-1797**. Below you will find information on solubility, recommended solvents, and protocols for preparing solutions for in vitro and in vivo experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for dissolving **BAY-1797**?

A1: **BAY-1797** is readily soluble in organic solvents such as DMSO and ethanol. For most in vitro applications, creating a concentrated stock solution in DMSO is the recommended starting point.

Q2: I dissolved **BAY-1797** in DMSO, but it precipitated when I diluted it in my aqueous experimental buffer. What should I do?

A2: This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous buffer. The final concentration of the organic solvent in your aqueous solution might be too low to maintain the solubility of **BAY-1797**.

Troubleshooting Steps:

- Decrease the final concentration of **BAY-1797**: Your experimental concentration might be above the solubility limit in the final aqueous buffer.

- Increase the percentage of DMSO in the final solution: Be mindful that high concentrations of DMSO can affect cell viability and experimental outcomes. It is crucial to have a vehicle control with the same final DMSO concentration.
- Use a different formulation: For in vivo studies or cell-based assays sensitive to DMSO, consider using formulations with co-solvents and surfactants like PEG300 and Tween-80.[1]

Q3: Can I prepare **BAY-1797** for in vivo studies?

A3: Yes, specific formulations are recommended for in vivo administration. These typically involve a combination of solvents and excipients to improve solubility and bioavailability.[1] Detailed protocols for preparing these formulations are provided in the "Experimental Protocols" section below.

Solubility Data

The following table summarizes the solubility of **BAY-1797** in various solvents.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Source
DMSO	100 mM	41.69 mg/mL	Tocris Bioscience
Ethanol	100 mM	41.69 mg/mL	Tocris Bioscience
DMSO	-	2 mg/mL (clear solution)	Sigma-Aldrich

Note: The molecular weight of **BAY-1797** is 416.88 g/mol . Always refer to the batch-specific molecular weight on the product vial or Certificate of Analysis when preparing solutions.

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

- Weigh the required amount of **BAY-1797** powder.

- Add the appropriate volume of DMSO to achieve a 100 mM concentration. For example, to prepare 1 mL of a 100 mM stock solution, add 2.4 mL of DMSO to 1 mg of **BAY-1797** (assuming a molecular weight of 416.88 g/mol).
- Vortex or sonicate the solution until the compound is completely dissolved.
- Store the stock solution at -20°C or -80°C for long-term storage.

Protocol 2: Preparation of an In Vivo Formulation with PEG300 and Tween-80

This protocol yields a clear solution of ≥ 2.08 mg/mL.

- Prepare a 20.8 mg/mL stock solution of **BAY-1797** in DMSO.
- To prepare 1 mL of the final working solution, take 100 μ L of the DMSO stock solution.
- Add 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is homogenous.
- Add 450 μ L of saline to reach the final volume of 1 mL.

Protocol 3: Preparation of an In Vivo Formulation with SBE- β -CD

This protocol yields a clear solution of ≥ 2.08 mg/mL.

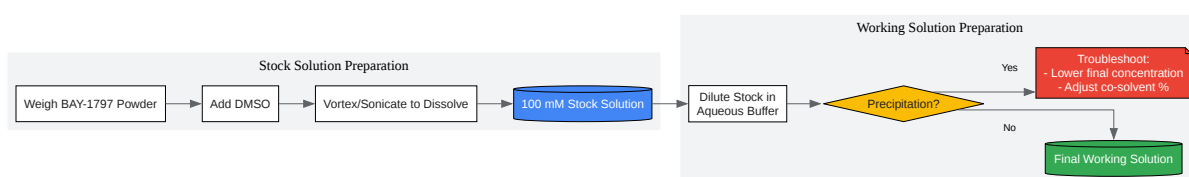
- Prepare a 20.8 mg/mL stock solution of **BAY-1797** in DMSO.
- To prepare 1 mL of the final working solution, take 100 μ L of the DMSO stock solution.
- Add 900 μ L of a 20% SBE- β -CD solution in saline.
- Mix thoroughly until a clear solution is obtained.

Protocol 4: Preparation of an In Vivo Formulation in Corn Oil

This protocol yields a clear solution of ≥ 2.08 mg/mL. Note that this formulation should be used with caution if the continuous dosing period exceeds half a month.

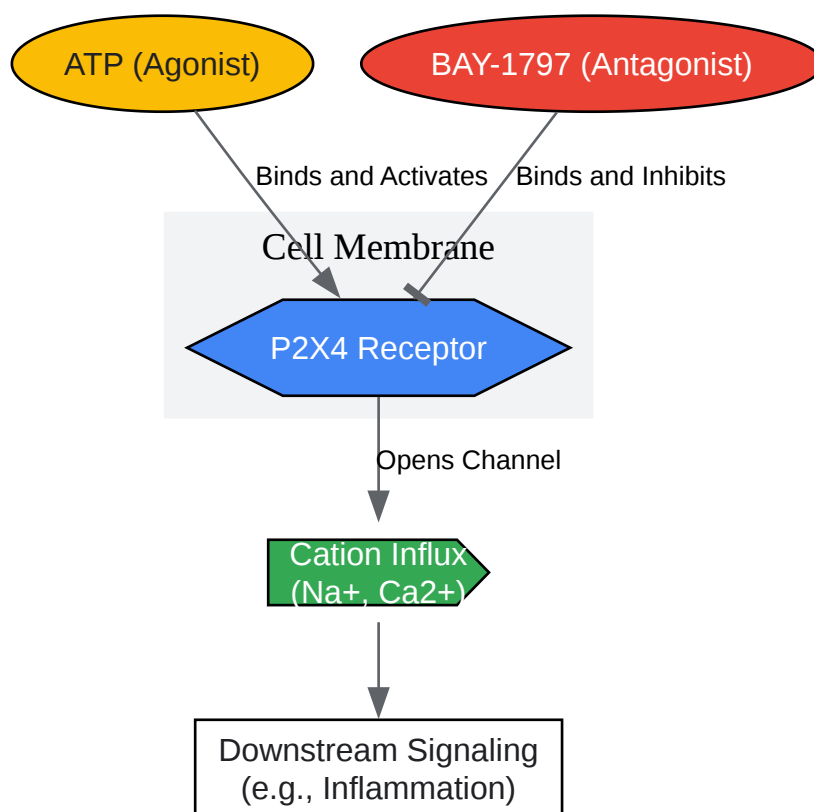
- Prepare a 20.8 mg/mL stock solution of **BAY-1797** in DMSO.
- To prepare 1 mL of the final working solution, take 100 μ L of the DMSO stock solution.
- Add 900 μ L of corn oil and mix thoroughly.

Visual Guides



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Caption: Workflow for preparing **BAY-1797** solutions.



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Caption: Simplified P2X4 receptor signaling pathway.

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References

- 1. medchemexpress.com [medchemexpress.com]
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